

Comprehensive Technical Guide to 1-Azakenpaullone: Mechanism, Applications, and Protocols

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: 1-Azakenpaullone

Cat. No.: S515750

Get Quote

Chemical and Pharmacological Profile

1-Azakenpaullone is a potent, cell-permeable small molecule inhibitor recognized for its high selectivity towards **Glycogen Synthase Kinase-3 β (GSK-3 β)**.

- **CAS Number:** 676596-65-9
- **Molecular Formula:** C₁₅H₁₀BrN₃O
- **Molecular Weight:** 328.16 g/mol [1]
- **Primary Target:** Inhibits GSK-3 β with an **IC₅₀ of 18 nM** [1] [2]
- **Selectivity:** Exhibits >100-fold selectivity for GSK-3 β over other kinases such as CDK1/cyclin B and CDK5/p25 [1]

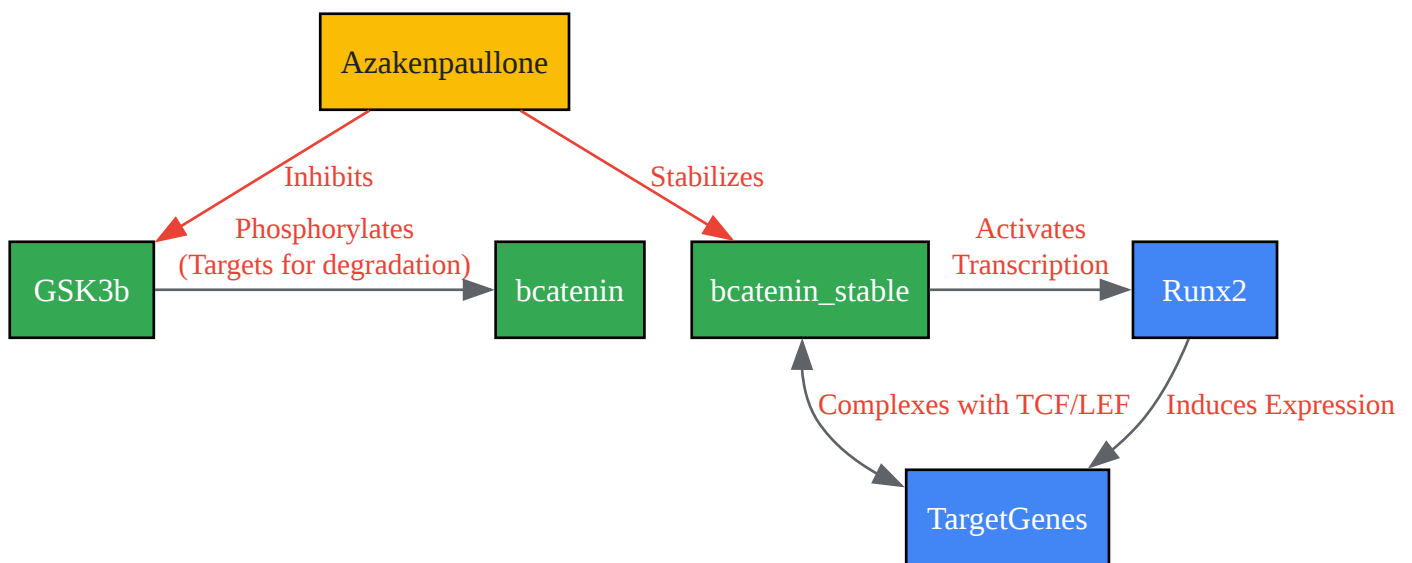
Solubility and Storage

- **Solubility:** 66 mg/mL (201.12 mM) in DMSO. It is insoluble in water or ethanol [1].
- **Storage:** Recommended to be stored desiccated at -20°C [2].

Mechanism of Action and Signaling Pathways

1-Azakenpaullone functions primarily as an **ATP-competitive inhibitor** of GSK-3 β [3]. This inhibition prevents the phosphorylation of downstream substrates, leading to the stabilization and nuclear accumulation of **β -catenin**, a key transcriptional co-activator in the canonical Wnt signaling pathway [4]. The subsequent activation of Wnt target genes drives diverse cellular processes, from stem cell maintenance to differentiation.

The following diagram illustrates the core signaling pathway affected by **1-Azakenpaullone**:



[Click to download full resolution via product page](#)

Figure 1: **1-Azakenpaullone** inhibits GSK-3 β , stabilizing β -catenin to activate osteogenic genes like Runx2 [4].

Research Applications and Biological Effects

Osteoblast Differentiation and Bone Formation

1-Azakenpaullone significantly enhances the **osteoblastic differentiation and mineralization of human Mesenchymal Stem Cells (MSCs)** [4].

- **Experimental Concentration:** 3 μ M [4]
- **Key Outcomes:**

- Increased **ALP activity** and enhanced **mineralized matrix formation** (verified by Alizarin Red staining) [4].
- Upregulation of osteoblast-specific marker genes: **ALP, OC, ON, COL1A1, and OPN** [4].
- Induced nuclear accumulation of **β -catenin** and upregulation of the key transcription factor **Runx2** [4].
- **Global Gene Expression:** Microarray analysis revealed 1,750 upregulated and 2,171 downregulated genes, indicating activation of Wnt, Hedgehog, and TGF β R signaling pathways [4].

Airway Epithelial Regeneration

In a high-throughput screen of 1,429 compounds, **1-Azakenpaullone** was identified as a hit compound that promotes the proliferation of primary human airway basal stem cells, which are crucial for lung repair and regeneration [5].

Podocyte Protection and Kidney Disease

Research has identified **1-Azakenpaullone** as a protective agent against podocyte injury [6].

- **Injury Model:** Puromycin aminonucleoside (PAN)-induced damage in murine podocytes [6].
- **Key Outcomes:**
 - Reduced PAN-induced cytoskeletal disruption of **F-actin and microtubules** [6].
 - Suppressed PAN-induced activation of **GSK3 β and p38 MAPK** signaling [6].
- **In Vivo Validation:** The related paullone derivative, alsterpaullone, reduced glomerular injury in a zebrafish model [6].

Pancreatic β -Cell Protection and Replication

1-Azakenpaullone has demonstrated potential applications in diabetes research by promoting β -cell health [1] [7].

- **Experimental Models:** Rat insulinoma cell line (INS-1E) and isolated rat islets [1] [7].
- **Concentrations:** Effective at 1 μ M in primary islets and 20 μ M in INS-1E cells [1] [7].
- **Key Outcomes:**
 - Stimulated β -cell proliferation [1] [7].
 - Protected INS-1E cells against glucolipotoxicity-induced cell death [1] [7].

Retinal Development and Regeneration

Studies in zebrafish demonstrate that **1-Azakenpaullone** modulates retinal progenitor cell fate [3].

- **Key Outcomes:**
 - **Blocked Retinal Differentiation:** When applied at 12 hpf, it maintained retinal cells in a proliferative, PCNA-positive state and blocked lamination and differentiation [3].
 - **Expanded Progenitor Population:** Treatment led to enlarged zones of proliferative cells at the retinal margins [3].
- **Dosage:** 2.5 μ M treatment after 90% epiboly resulted in small eyes, illustrating the temporal sensitivity of Wnt signaling in eye development [3].

Experimental Protocols and Practical Considerations

Key Experimental Parameters

Table 1: Summary of effective concentrations of **1-Azakenpaullone** in various experimental models.

Experimental Model	Concentration	Key Findings/Outcomes	Source
Cell-free Kinase Assay	IC ₅₀ = 18 nM	Potent inhibition of GSK-3 β .	[1]
Human MSCs	3 μ M	Enhanced ALP activity, mineralization, & osteogenic gene expression.	[4]
Mouse Podocytes	Not Specified	Protection from PAN-induced injury & cytoskeletal stabilization.	[6]
INS-1E β -Cells	20 μ M	Stimulated replication & protection from glucolipotoxicity.	[1]
Zebrafish Embryos	2.5 μ M	Blocked retinal differentiation, expanded progenitor population.	[3]

In Vivo Administration Formulation

For animal studies, here is a validated formulation for preparing **1-Azakenpaullone** [1]:

- **Clear Solution Formulation:** 5% DMSO, 40% PEG300, 5% Tween-80, 50% ddH₂O.
- **Preparation Method:**
 - Add 50 μ L of 66 mg/mL DMSO stock solution to 400 μ L PEG300 and mix.
 - Add 50 μ L Tween-80 to the mixture and mix until clear.
 - Add 500 μ L ddH₂O to adjust the volume to 1 mL.
- **Final Concentration:** 3.300 mg/mL (10.06 mM) [1].
- **Note:** The mixed solution should be used immediately for optimal results.

Safety and Regulatory Information

- **Research Use Only:** This compound is intended for research purposes and is not for human diagnostic or therapeutic use [1].
- **Handling:** Standard safe laboratory practices should be followed when handling the compound.

Need Custom Synthesis?

Email: info@smolecule.com or [Request Quote Online](#).

References

1. [selleckchem.com/products/ 1 - azakenpaullone .html](https://selleckchem.com/products/1-azakenpaullone.html) [selleckchem.com]
2. - 1 | CAS... | Manufacturer BioCrick Azakenpaullone [biocrick.com]
3. β -catenin/Wnt signaling controls progenitor fate in the ... [pmc.ncbi.nlm.nih.gov]
4. Inhibition of GSK-3 β Enhances Osteoblast Differentiation of Human... [pmc.ncbi.nlm.nih.gov]
5. Compound screening in human airway basal cells ... [pmc.ncbi.nlm.nih.gov]
6. High-content screening assay-based discovery of paullones ... [pmc.ncbi.nlm.nih.gov]
7. (PDF) 9-Cyano- -azapaullone (Cazpaullone)... - Academia.edu [academia.edu]

To cite this document: Smolecule. [Comprehensive Technical Guide to 1-Azakenpaullone: Mechanism, Applications, and Protocols]. Smolecule, [2026]. [Online PDF]. Available at: [https://www.smolecule.com/products/b515750#1-azakenpaullone-preliminary-investigation-in-novel-projects]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States
Phone: (512) 262-9938
Email: info@smolecule.com
Web: www.smolecule.com